

best practices for storing recombinant Calpain 3

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Compound of Interest

Compound Name: CALP3

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Technical Support Center: Recombinant Calpain 3

This guide provides best practices, troubleshooting advice, and frequently asked questions for the proper storage and handling of recombinant Calpain 3. Adhering to these guidelines is crucial for maintaining the protein's stability and activity in your research.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for recombinant Calpain 3?

For long-term storage, recombinant Calpain 3 should be stored at -80°C .^{[1][2]} For short-term storage, -20°C is suitable.^[2] Working aliquots can be stored at 4°C for up to one week.^{[3][4][5]}

Q2: Should I store Calpain 3 in liquid or lyophilized form?

Both forms are available. The lyophilized form generally has a longer shelf life of 12 months at -20°C / -80°C , while the liquid form is typically stable for 6 months at the same temperatures.^{[3][4][5]}

Q3: What is a suitable storage buffer for liquid Calpain 3?

A common storage buffer is a Tris/PBS-based buffer.^{[3][4][5]} Another formulation includes 50 mM Tris-HCl and 10 mM reduced Glutathione at pH 8.0.^[1]

Q4: Why is glycerol added to the storage buffer?

Glycerol acts as a cryoprotectant, preventing the formation of ice crystals during freezing, which can denature the protein.^[2] It is typically used at a final concentration of 5-50%.^{[3][4][5]}

Q5: How should I reconstitute lyophilized Calpain 3?

Before opening, briefly centrifuge the vial to ensure the powder is at the bottom.^{[4][5]}

Reconstitute the protein in deionized sterile water to a concentration of 0.1-1.0 mg/mL.^{[4][5]}

Q6: What is the importance of aliquoting?

Aliquoting the protein into single-use volumes is critical to avoid repeated freeze-thaw cycles, which can lead to protein denaturation and a loss of activity.^{[1][2][4]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no enzymatic activity	Improper storage temperature.	Ensure the protein has been consistently stored at -80°C for long-term storage or -20°C for short-term.
Repeated freeze-thaw cycles.	Always aliquot the protein into single-use volumes after reconstitution or upon first thaw.	
Incorrect buffer composition.	Verify that the buffer pH and components are as recommended by the supplier. For custom buffers, ensure compatibility with Calpain 3.	
Protein precipitation or aggregation upon thawing	Slow freezing or thawing.	Freeze aliquots rapidly, for instance, using a dry ice/ethanol bath. Thaw quickly in a room temperature water bath.
Low protein concentration.	Store proteins at a concentration of 1-5 mg/mL to minimize aggregation. [2]	
Presence of proteases.	Consider adding protease inhibitors to the storage buffer, especially for long-term storage. [2]	
Inconsistent experimental results	Variation between aliquots.	Ensure thorough but gentle mixing before aliquoting to guarantee homogeneity.
Degradation of working aliquot.	Do not store working aliquots at 4°C for more than one week. [3] [4] [5]	

Quantitative Data Summary

Parameter	Recommendation
Long-Term Storage Temperature	-80°C[1][2][6]
Short-Term Storage Temperature	-20°C[2]
Working Aliquot Storage	4°C (for up to one week)[3][4][5]
Shelf Life (Liquid)	6 months at -20°C/-80°C[3][4][5]
Shelf Life (Lyophilized)	12 months at -20°C/-80°C[3][4][5]
Reconstitution Concentration	0.1-1.0 mg/mL[4][5]
Glycerol Concentration	5-50%[3][4][5]
Storage Buffer	Tris/PBS-based buffer[3][4][5] or 50 mM Tris-HCl, 10 mM reduced Glutathione, pH 8.0[1]

Experimental Protocols

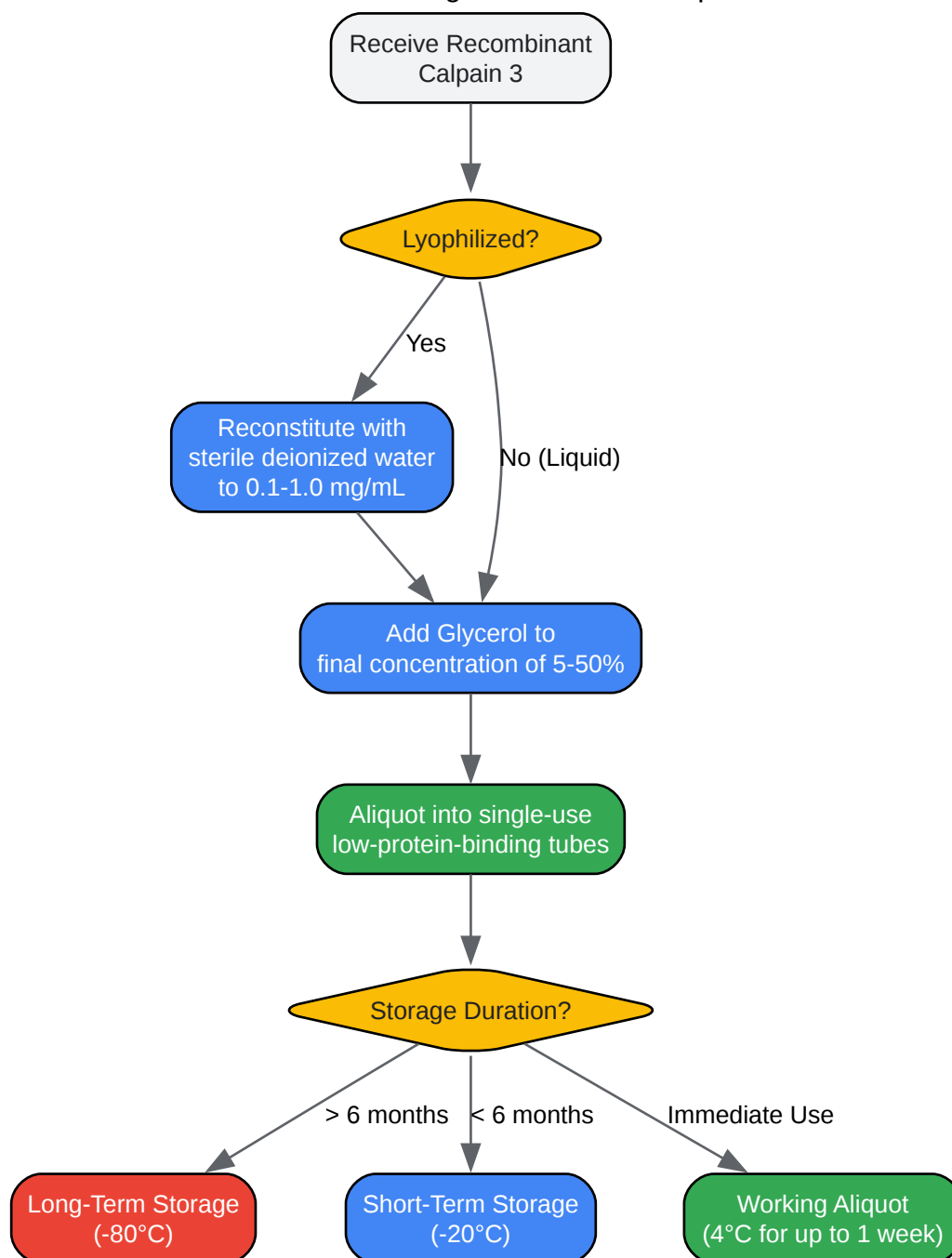
Protocol 1: Aliquoting and Storing Recombinant Calpain 3

- **Preparation:** Upon receiving the recombinant Calpain 3, if it is in liquid form, briefly centrifuge the vial to collect the entire volume at the bottom. If lyophilized, follow the reconstitution protocol first.
- **Determine Aliquot Volume:** Based on your typical experimental needs, calculate the volume per aliquot to avoid multiple freeze-thaw cycles. A common aliquot volume is 10-20 µL.
- **Aliquoting:** Carefully pipette the calculated volume into low-protein-binding microcentrifuge tubes.
- **Flash Freezing:** For optimal preservation, snap-freeze the aliquots in liquid nitrogen or a dry ice/ethanol slurry.
- **Storage:** Immediately transfer the frozen aliquots to an -80°C freezer for long-term storage.

- Thawing: When needed, thaw an aliquot quickly by warming it between your fingers or in a room temperature water bath. Briefly centrifuge the tube to collect the contents before opening. Avoid leaving the protein at room temperature for extended periods.

Logical Workflow for Calpain 3 Storage

Workflow for Storing Recombinant Calpain 3



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Caption: Decision workflow for proper storage of recombinant Calpain 3.

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